

Dosage and administration of 5-Propyltryptamine in preclinical studies

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Compound of Interest

Compound Name: 5-Propyltryptamine

Cat. No.: B15175464

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Preclinical Studies of 5-Propyltryptamine: Dosage and Administration

A comprehensive search of available scientific literature and preclinical study databases has revealed a significant lack of specific data regarding the dosage and administration of **5-Propyltryptamine** (5-PT) in preclinical research. No peer-reviewed studies detailing its pharmacokinetics, pharmacodynamics, or toxicology in animal models could be identified. This suggests that **5-Propyltryptamine** is a lesser-studied compound within the tryptamine class.

In the absence of specific data for **5-Propyltryptamine**, this report provides detailed application notes and protocols for a closely related and well-researched tryptamine derivative, 5-Methoxy-N,N-dimethyltryptamine (5-MeO-DMT). This information is intended to serve as a reference for researchers and drug development professionals interested in the preclinical evaluation of novel tryptamines, highlighting common methodologies and considerations.

Disclaimer: The following data pertains to 5-MeO-DMT and should not be directly extrapolated to **5-Propyltryptamine**, as minor structural changes can significantly alter a compound's pharmacological profile.

Application Notes for 5-MeO-DMT in Preclinical Research

5-MeO-DMT is a potent psychedelic tryptamine known for its rapid onset and short duration of action. Preclinical studies are crucial for elucidating its mechanism of action, therapeutic potential, and safety profile.

Key Research Areas:

- **Pharmacokinetics:** Characterizing the absorption, distribution, metabolism, and excretion (ADME) of 5-MeO-DMT is fundamental. Studies have shown that it is rapidly metabolized, primarily by monoamine oxidase A (MAO-A).[1]
- **Pharmacodynamics:** Investigating the interaction of 5-MeO-DMT with its primary targets, the 5-HT1A and 5-HT2A serotonin receptors, is a key focus.[2] Behavioral assays are often employed to assess its psychoactive effects.
- **Toxicology:** Acute and chronic toxicity studies are necessary to determine the safety profile of 5-MeO-DMT.

Animal Models:

Rodents, particularly mice and rats, are the most commonly used animal models in preclinical studies of tryptamines due to their well-characterized physiology and the availability of established behavioral paradigms.

Quantitative Data Summary for 5-MeO-DMT

The following tables summarize quantitative data from preclinical studies on 5-MeO-DMT.

Table 1: Dosage and Administration of 5-MeO-DMT in Rodents

Animal Model	Route of Administration	Vehicle	Dose Range	Observed Effects	Reference
Mice	Intraperitoneal (i.p.)	Saline	2 mg/kg	Detection of bufotenine (metabolite) in blood.	[1]
Rats	Intraperitoneal (i.p.)	Saline	0.5 - 1.0 mg/kg	Hypothermia.	[1]
Rats	Intraperitoneal (i.p.)	Saline	3 - 10 mg/kg	Hyperthermia.	[1]
Rats	Subcutaneous (s.c.)	Saline	1 mg/kg and 3 mg/kg	Used in combination with harmine to study brain metabolism.	[3]

Table 2: Pharmacokinetic Parameters of 5-MeO-DMT in Rodents

Animal Model	Route of Administration	Cmax (Time to Peak)	t1/2 (Half-life)	Key Metabolic Pathway	Reference
Mice	Intraperitoneal (i.p.)	~5-7 minutes	12-19 minutes	MAO-A mediated metabolism.	[1]
Rats	Intraperitoneal (i.p.)	Fast absorption	Short	MAO-A mediated metabolism.	[1]

Experimental Protocols

Protocol 1: Assessment of Locomotor Activity in Rats

This protocol is designed to evaluate the effect of 5-MeO-DMT on spontaneous locomotor activity.

Materials:

- Male Sprague-Dawley rats (250-300 g)
- 5-MeO-DMT hydrochloride
- Sterile saline (0.9% NaCl)
- Open field activity chambers equipped with infrared beams

Procedure:

- Habituate rats to the open field chambers for 30 minutes daily for 3 consecutive days prior to the experiment.
- On the test day, dissolve 5-MeO-DMT in sterile saline to the desired concentrations (e.g., 0.5, 1.0, 3.0, 10.0 mg/kg).
- Administer the 5-MeO-DMT solution or saline (vehicle control) via intraperitoneal (i.p.) injection.
- Immediately place the rat in the center of the open field chamber.
- Record locomotor activity (e.g., distance traveled, rearing frequency) for a period of 60 minutes.
- Analyze the data by comparing the activity of the drug-treated groups to the vehicle control group.

Protocol 2: Head-Twitch Response (HTR) Assay in Mice

The HTR in rodents is a behavioral proxy for 5-HT_{2A} receptor activation and is often used to screen for hallucinogenic potential.

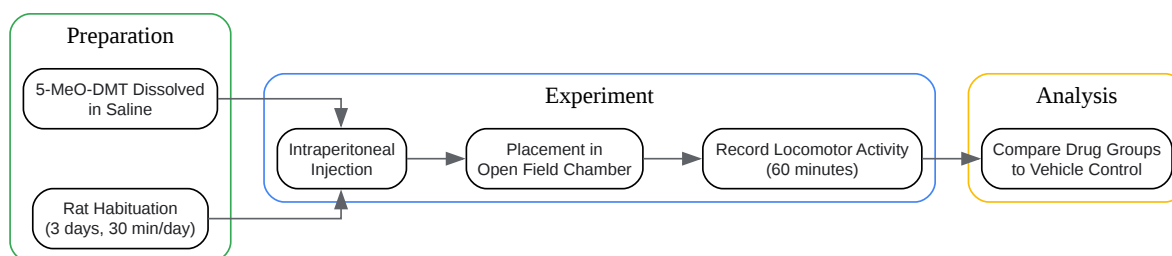
Materials:

- Male C57BL/6 mice (20-25 g)
- 5-MeO-DMT hydrochloride
- Sterile saline (0.9% NaCl)
- Observation chambers

Procedure:

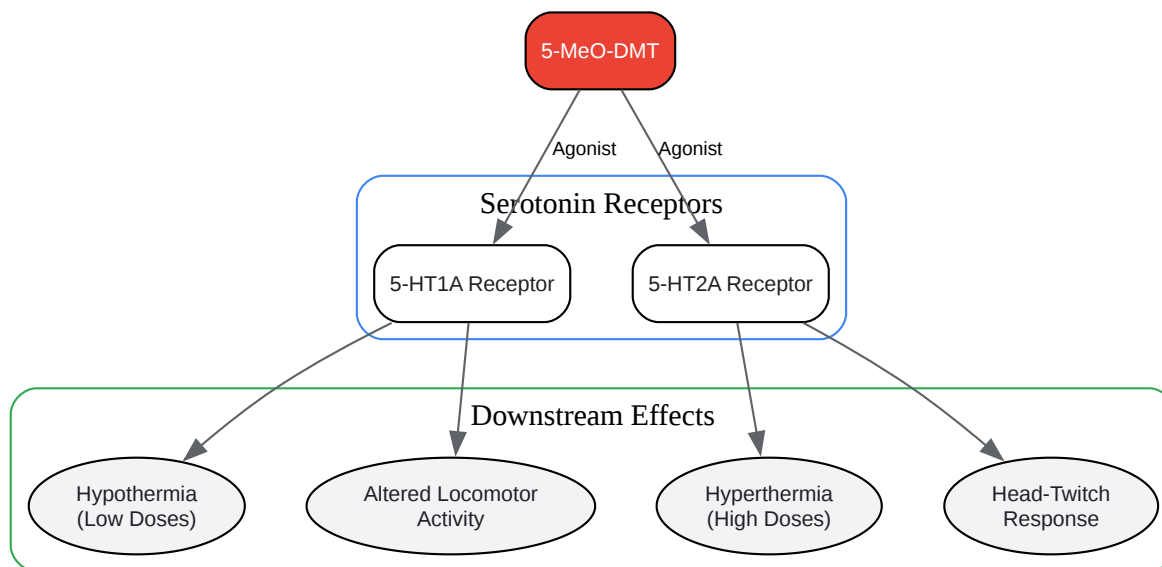
- Habituate mice to the observation chambers for 30 minutes prior to the experiment.
- Prepare solutions of 5-MeO-DMT in sterile saline.
- Administer the 5-MeO-DMT solution or saline vehicle via subcutaneous (s.c.) injection.
- Immediately place the mouse in the observation chamber.
- Observe and count the number of head twitches for a period of 30 minutes. A head twitch is defined as a rapid, rotational movement of the head.
- Compare the frequency of head twitches in the drug-treated groups to the control group.

Visualizations



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Workflow for Locomotor Activity Assessment.



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Simplified Signaling of 5-MeO-DMT.

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References

- 1. Psychedelic 5-Methoxy-N,N-dimethyltryptamine: Metabolism, Pharmacokinetics, Drug Interactions, and Pharmacological Actions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The clinical pharmacology and potential therapeutic applications of 5-methoxy-N,N-dimethyltryptamine (5-MeO-DMT) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. A pilot study of cerebral metabolism and serotonin 5-HT2A receptor occupancy in rats treated with the psychedelic tryptamine DMT in conjunction with the MAO inhibitor harmine - PMC [pmc.ncbi.nlm.nih.gov]
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